

In-Depth Technical Guide: 4-Chloropyridine-2-carbonyl chloride hydrochloride

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Compound of Interest

Compound Name: 4-Chloropyridine-2-carbonyl chloride hydrochloride

Cat. No.: B023288

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **4-Chloropyridine-2-carbonyl chloride hydrochloride**, a reactive chemical intermediate of significant interest in synthetic organic chemistry and drug discovery. This document consolidates its chemical identity, physical properties, synthetic methodologies, and safety information. Due to the limited publicly available data, this guide also explores the known biological activities of structurally related compounds to infer its potential applications.

Chemical Identity and Properties

4-Chloropyridine-2-carbonyl chloride hydrochloride is the hydrochloride salt of an acyl chloride derivative of pyridine. The presence of a chlorine atom on the pyridine ring and the highly reactive acyl chloride functional group make it a versatile building block for the synthesis of a variety of more complex molecules.

IUPAC Name: 4-chloro-2-pyridinecarbonyl chloride hydrochloride

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	51727-15-2	[1] [2] [3]
Molecular Formula	C ₆ H ₄ Cl ₃ NO	[1]
Molecular Weight	212.46 g/mol	[3]
Melting Point	135-137 °C (decomposition)	[1]
Appearance	Not explicitly stated, but related compounds are often crystalline solids.	
Solubility	No specific data available. Likely reacts with protic solvents like water and alcohols.	

Synthesis and Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of **4-Chloropyridine-2-carbonyl chloride hydrochloride** is not readily available in the public domain, the general synthetic approach involves the chlorination of a carboxylic acid precursor.

A plausible synthetic route starts from 4-chloro-2-pyridinecarboxylic acid. This precursor can be synthesized through a multi-step process beginning with 2-methyl-4-nitropyridine-N-oxide[4][5]. The carboxylic acid is then converted to the acyl chloride hydrochloride using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride.

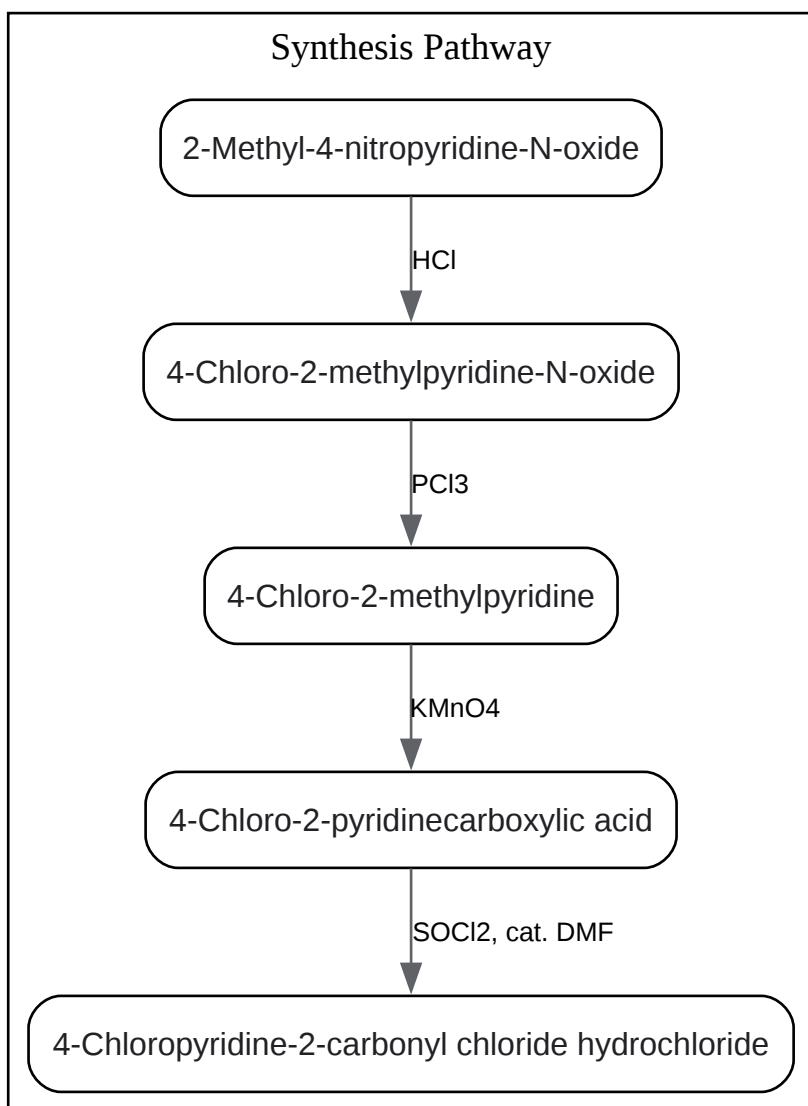
A general procedure for the conversion of a carboxylic acid to an acyl chloride is as follows:

General Experimental Protocol: Carboxylic Acid to Acyl Chloride Conversion

- To a stirred solution of 4-chloro-2-pyridinecarboxylic acid in an inert solvent (e.g., dichloromethane or toluene), a catalytic amount of N,N-dimethylformamide (DMF) is added.
- Thionyl chloride is added dropwise to the mixture at room temperature.

- The reaction mixture is then heated to reflux and maintained at this temperature for several hours until the reaction is complete (monitored by techniques such as TLC or the cessation of gas evolution).
- The excess thionyl chloride and solvent are removed under reduced pressure to yield the crude **4-Chloropyridine-2-carbonyl chloride hydrochloride**, which can be used in subsequent steps without further purification[6].

The following diagram illustrates a potential synthetic workflow for obtaining the target compound.



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A potential synthetic workflow for the target compound.

Spectroscopic and Characterization Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Chloropyridine-2-carbonyl chloride hydrochloride** is not widely reported. Characterization of this compound would typically involve the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR would show characteristic signals for the protons on the pyridine ring, with their chemical shifts and coupling constants being indicative of the substitution pattern.
 - ^{13}C NMR would provide information on the carbon skeleton, including the carbonyl carbon of the acyl chloride.
- Infrared (IR) Spectroscopy: A strong absorption band in the region of $1750\text{-}1815\text{ cm}^{-1}$ would be expected, characteristic of the C=O stretch of the acyl chloride.
- Mass Spectrometry (MS): This would be used to determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.

Biological Activity and Potential Applications in Drug Discovery

There is no direct information available in the public domain regarding the biological activity or signaling pathway involvement of **4-Chloropyridine-2-carbonyl chloride hydrochloride** itself. However, the 4-chloropyridine moiety is a common structural motif in many biologically active compounds, suggesting that this reactive intermediate could serve as a valuable building block in the synthesis of novel therapeutic agents^{[7][8]}.

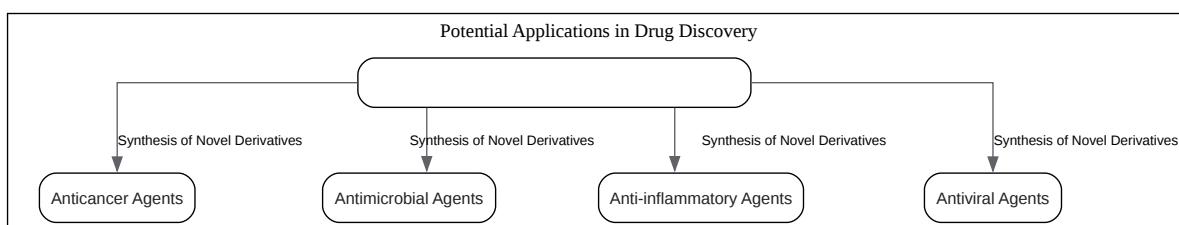
Pyridine derivatives are known to exhibit a wide range of biological activities, including:

- Anticancer^{[7][9][10]}
- Antimicrobial^[11]
- Anti-inflammatory^[11]

- Antiviral[9]

The presence of the reactive acyl chloride group allows for the facile introduction of the 4-chloropyridinyl moiety into various molecular scaffolds through reactions with nucleophiles such as amines, alcohols, and thiols. This makes it a useful reagent for generating libraries of compounds for high-throughput screening in drug discovery programs.

The following diagram illustrates the logical relationship of how the core structure can be a precursor to various biologically active compounds.



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Potential applications of the core compound in drug discovery.

Safety and Handling

4-Chloropyridine-2-carbonyl chloride hydrochloride is expected to be a corrosive and moisture-sensitive compound due to the presence of the acyl chloride functional group. It is likely to be irritating to the eyes, skin, and respiratory tract. Standard laboratory safety precautions should be followed when handling this chemical, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. It should be handled in a well-ventilated fume hood.

Conclusion

4-Chloropyridine-2-carbonyl chloride hydrochloride is a valuable synthetic intermediate with the potential for broad application in medicinal chemistry and materials science. While

detailed characterization and biological activity data for this specific compound are scarce, its structural features suggest it is a useful building block for the synthesis of diverse and potentially bioactive molecules. Further research into the synthesis, characterization, and applications of this compound is warranted to fully explore its potential.

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